

Application Notes and Protocols: Molecular Docking of BDM88855 with AcrB Mutants

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Compound of Interest

Compound Name: BDM88855

Cat. No.: B15563310

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Introduction

The rise of multidrug-resistant (MDR) bacteria presents a significant global health challenge. A key mechanism contributing to MDR in Gram-negative bacteria is the overexpression of efflux pumps, such as the AcrAB-TolC system in *Escherichia coli*. The inner membrane component, AcrB, is a primary target for the development of efflux pump inhibitors (EPIs). **BDM88855**, a novel pyridylpiperazine-based allosteric inhibitor, has shown promise in potentiating the activity of various antibiotics by targeting AcrB.^[1] This document provides detailed protocols for the molecular docking of **BDM88855** to wild-type and mutant AcrB, outlines methods for site-directed mutagenesis to generate these mutants, and describes experimental validation using Isothermal Titration Calorimetry (ITC).

BDM88855 binds to a unique allosteric site within the transmembrane (TM) domain of the AcrB L-protomer, near the crucial proton relay triad (D407, D408, K940).^{[2][3]} This binding is thought to disrupt the functional rotation mechanism of the AcrB trimer, a cyclical conformational change between Loose (L), Tight (T), and Open (O) states that is essential for substrate

transport. Understanding the interaction of **BDM88855** with AcrB mutants is critical for predicting and overcoming potential resistance mechanisms.

Data Presentation

Molecular Docking of **BDM88855** with Wild-Type and Resistant AcrB Mutants

While specific docking scores from a single comparative study are not readily available in the literature, mutations in AcrB have been identified that confer resistance to **BDM88855**. These mutations, including S450P, A446P, and V411A, are located in or near the **BDM88855** binding pocket and are expected to decrease the binding affinity of the inhibitor. The following table summarizes the key mutations and their expected impact on **BDM88855** binding.

AcrB Variant	Mutation Location	Key Interacting Residues in Binding Pocket	Expected Impact on BDM88855 Binding	Reference
Wild-Type	-	D408, K940, L404	High Affinity Binding	
S450P	Transmembrane Helix 5 (TM5)	Near the binding pocket	Decreased binding affinity, steric hindrance	
A446P	Transmembrane Helix 5 (TM5)	Near the binding pocket	Decreased binding affinity, conformational changes	
V411A	Transmembrane Domain	Within the binding pocket	Reduced hydrophobic interactions, decreased affinity	

Experimental Protocols

Protocol 1: Molecular Docking of **BDM88855** with AcrB Mutants

This protocol outlines the steps for performing molecular docking of **BDM88855** with wild-type and in silico mutated AcrB using AutoDock Vina.

- 1. Preparation of the Receptor (AcrB):**
 - a. Download the crystal structure of AcrB in complex with **BDM88855** (PDB ID: 7OUK) from the Protein Data Bank.
 - b. For wild-type docking, separate the AcrB protein from the ligand and any other non-essential molecules (e.g., water, ions).
 - c. To generate mutants (e.g., S450P, A446P, V411A), use molecular graphics software (e.g., PyMOL, Chimera) to introduce the desired amino acid substitutions into the wild-type AcrB structure. Save each mutant as a separate PDB file.
 - d. Prepare the receptor PDB files for docking using AutoDockTools (ADT): add polar hydrogens, assign Gasteiger charges, and save in PDBQT format.
- 2. Preparation of the Ligand (**BDM88855**):**
 - a. Obtain the 3D structure of **BDM88855**. This can be extracted from the 7OUK PDB file or downloaded from a chemical database like PubChem.
 - b. Using ADT, detect the ligand's rotatable bonds and save it in PDBQT format.
- 3. Docking Simulation:**
 - a. Define the docking search space (grid box) to encompass the known allosteric binding site in the transmembrane domain of the AcrB L-protomer. The center of the grid should be based on the coordinates of the co-crystallized **BDM88855** in the 7OUK structure.
 - b. Create a configuration file specifying the paths to the receptor and ligand PDBQT files and the grid box parameters.
 - c. Run the docking simulation using AutoDock Vina for the wild-type and each mutant AcrB structure.
- 4. Analysis of Results:**
 - a. Analyze the docking results to identify the lowest binding energy poses for **BDM88855** with each AcrB variant.
 - b. Visualize the interactions (e.g., hydrogen bonds, hydrophobic interactions) between **BDM88855** and the amino acid residues in the binding pocket for the best poses using software like PyMOL or LigPlot+.

Protocol 2: Site-Directed Mutagenesis of AcrB

This protocol provides a general workflow for creating AcrB mutants using PCR-based site-directed mutagenesis.

1. Primer Design: a. Design a pair of complementary mutagenic primers (forward and reverse) for each desired mutation (e.g., S450P, A446P, V411A). b. The primers should be 25-45 bases in length and contain the desired mutation in the center, with at least 12-15 bases of correct sequence on both sides. c. The melting temperature (T_m) of the primers should be $\geq 78^\circ\text{C}$.
2. PCR Amplification: a. Set up a PCR reaction containing a high-fidelity DNA polymerase, the plasmid DNA containing the wild-type *acrB* gene as a template, the mutagenic primers, and dNTPs. b. Perform PCR to amplify the entire plasmid, incorporating the desired mutation. A typical thermal cycling protocol would be: initial denaturation at 98°C for 30 seconds, followed by 16-18 cycles of denaturation at 98°C for 30 seconds, annealing at $55\text{--}68^\circ\text{C}$ for 1 minute, and extension at 72°C for 1 minute per kb of plasmid length. A final extension at 72°C for 10 minutes is recommended.
3. Template Digestion: a. Digest the PCR product with the DpnI restriction enzyme. DpnI specifically cleaves the methylated parental DNA template, leaving the newly synthesized, unmethylated, mutated plasmid intact. b. Incubate the reaction at 37°C for at least 1 hour.
4. Transformation: a. Transform the DpnI-treated plasmid DNA into competent *E. coli* cells. b. Plate the transformed cells on selective agar plates (e.g., containing the appropriate antibiotic for the plasmid) and incubate overnight at 37°C .
5. Verification: a. Isolate plasmid DNA from the resulting colonies. b. Sequence the purified plasmids to confirm the presence of the desired mutation and to ensure that no unintended mutations were introduced.

Protocol 3: Isothermal Titration Calorimetry (ITC)

ITC is a powerful technique to experimentally validate the binding affinity of **BDM88855** to wild-type and mutant AcrB proteins.

1. Sample Preparation: a. Purify the wild-type and mutant AcrB proteins. As AcrB is a membrane protein, this will involve solubilization with a suitable detergent (e.g., DDM). b. Prepare a stock solution of **BDM88855**. c. The protein and ligand solutions must be in identical, well-matched buffers to minimize heats of dilution. It is recommended to dialyze the protein against the final buffer extensively. The ligand should be dissolved in the final dialysis buffer. d.

Degas both the protein and ligand solutions immediately before the experiment to prevent bubble formation.

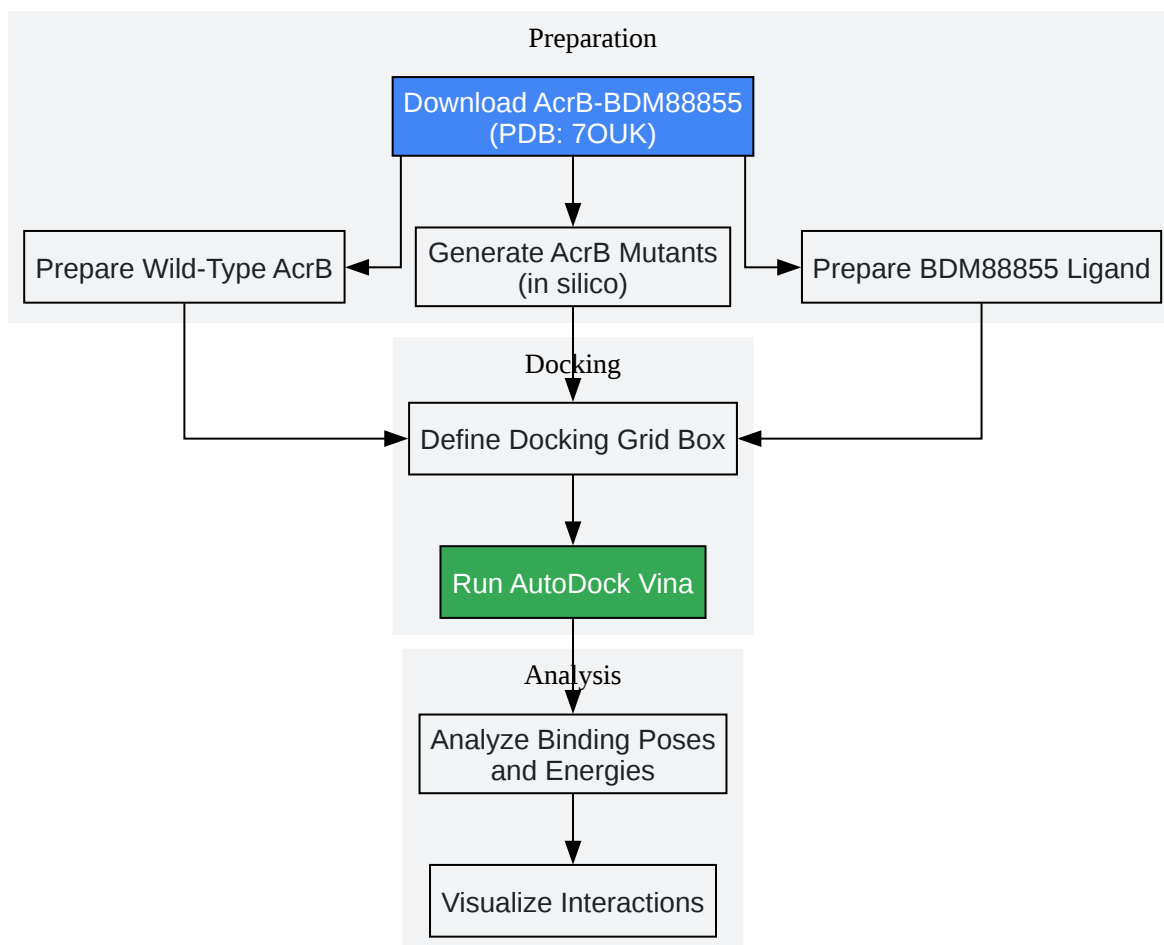
2. ITC Experiment Setup: a. The protein solution (e.g., 5-20 μM) is placed in the sample cell of the calorimeter. b. The ligand solution (e.g., 50-200 μM , typically 10-20 times the protein concentration) is loaded into the injection syringe. c. The experiment is typically run at 25°C.

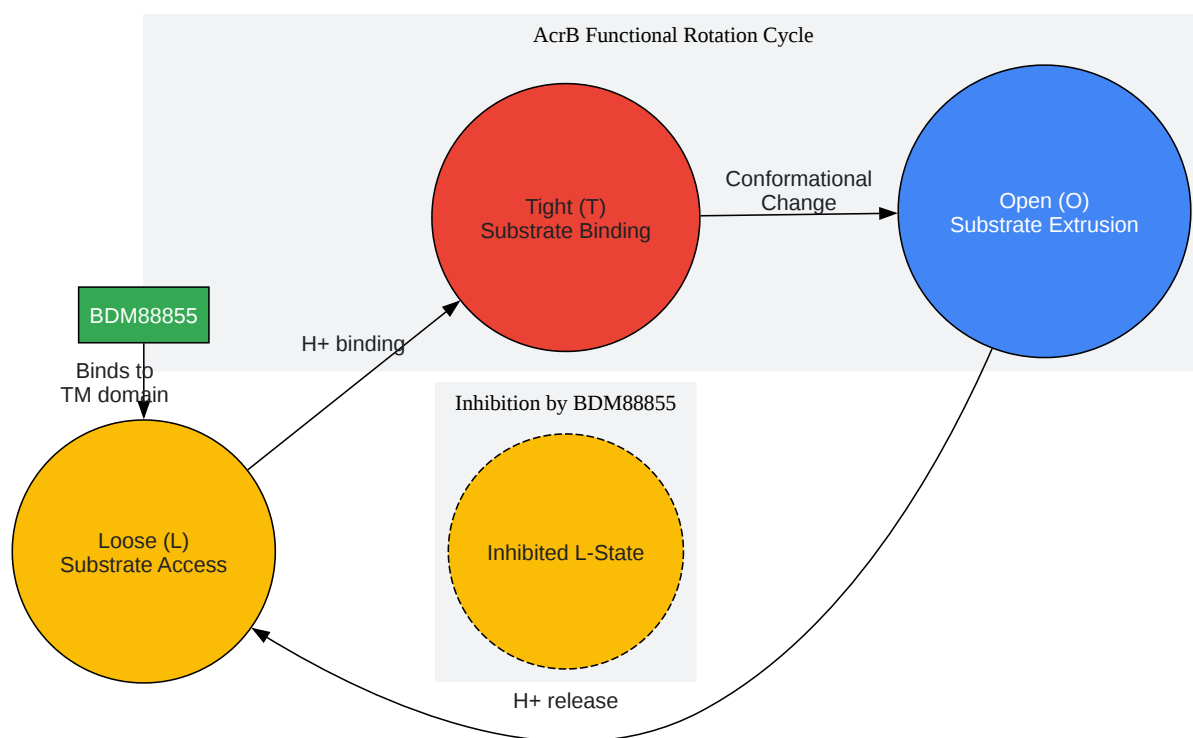
3. Titration and Data Collection: a. A series of small injections (e.g., 2-10 μL) of the ligand are titrated into the protein solution. b. The heat change associated with each injection is measured. c. Control experiments, such as injecting the ligand into the buffer alone, should be performed to determine the heat of dilution.

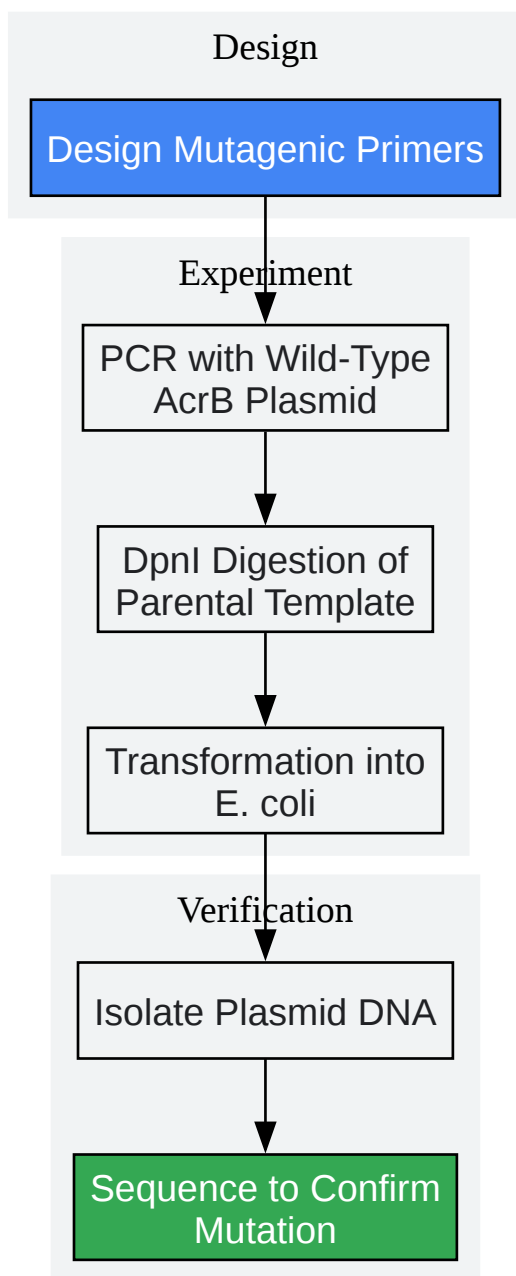
4. Data Analysis: a. The raw ITC data (a series of heat spikes) is integrated to obtain the heat change per injection. b. The heat of dilution from the control experiment is subtracted from the experimental data. c. The resulting data is fitted to a suitable binding model (e.g., one-site binding model) to determine the binding affinity (K_d), stoichiometry (n), and enthalpy of binding (ΔH).

Visualizations

Signaling Pathways and Experimental Workflows







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